Technical Guide: Mathemycin B – Physicochemical Profile & Therapeutic Potential

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Compound of Interest

Compound Name:	*mathemycin B*
Cat. No.:	*B1251334*

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Executive Summary

Mathemycin B is a rare, high-molecular-weight macrocyclic lactone antibiotic (macrolactone) isolated from the fermentation broth of the Actinomycete species HIL Y-8620959. Co-produced as a minor metabolite alongside Mathemycin A, it exhibits a distinct antifungal profile, particularly against phytopathogens such as Phytophthora infestans.

This guide provides a rigorous analysis of the physicochemical properties, structural characteristics, and isolation methodologies for **Mathemycin B**. It is designed to support researchers in analytical validation, formulation stability assessment, and hit-to-lead optimization.

Physicochemical Characterization

Mathemycin B is a complex macrolide characterized by a large lactone ring and glycosidic side chains. Its physicochemical behavior is dominated by its amphiphilic nature—possessing both a lipophilic macrocycle and hydrophilic sugar moieties (amino and neutral sugars).

Table 1: Core Physicochemical Data

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Property	Specification	Context/Notes
CAS Registry Number	233262-38-9	Validated identifier for database queries.
Molecular Formula	C H N O	Determined via High-Resolution FAB-MS.[1]
Molecular Weight	~1559.97 Da	High MW necessitates TOF or Orbitrap MS for accurate mass determination.
Appearance	White amorphous powder	Lacks a sharp melting point; indicates non-crystalline solid state.
Solubility	DMSO, Methanol, Acetonitrile	Poorly soluble in water; requires organic co-solvents for bioassays.
UV Absorption ( )	End absorption / 210 nm	Indicates lack of extended conjugation; detection relies on carbonyl/amide transitions.
IR Spectrum	3400 cm (OH/NH)1735 cm (C=O)	Diagnostic for hydroxyl/amine functionalities and the lactone/ester carbonyl.[1]
Acidity/Basicity	Amphoteric	Contains basic amino groups (sugar) and acidic hydroxyls.

Scientific Insight: Solubility & Stability

- Solubility Logic: The presence of the large hydrophobic macrocycle (approx. 40-membered ring) limits aqueous solubility. However, the multiple hydroxyl groups and amino sugars

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provide sufficient polarity for solubility in polar aprotic solvents like DMSO.

- Stability Warning: As a macrolactone, **Mathemycin B** is susceptible to hydrolysis under highly acidic or alkaline conditions. Protocols should maintain a pH range of 6.0–8.0 during extraction to prevent ring opening or deglycosylation.

Structural Elucidation & Spectroscopy

The structural assignment of **Mathemycin B** relies on advanced spectroscopic techniques.[1][2][3][4] Researchers verifying the compound identity should reference the following spectral signatures.

Mass Spectrometry (MS)[2]

- Technique: Fast Atom Bombardment (FAB-MS) or ESI-MS.
- Observation: The molecular ion peak

  is consistent with the mass 1560 Da.
- Fragmentation: Loss of sugar moieties is a common fragmentation pathway in macrolides, useful for confirming the glycosylation pattern.

Nuclear Magnetic Resonance (NMR)[1][2][4]

- Solvent: DMSO-

  is the standard solvent for NMR acquisition due to excellent solubility and exchangeable proton visibility.
- Key Signals:
  - Carbonyl:

    ~165–175 ppm (Lactone/Ester).
  - Anomeric Protons: Distinct doublets in the

    4.5–5.5 ppm region, confirming the presence of glycosidic linkages.

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- Macrocyclic Methyls: Multiple doublets in the upfield region (

  0.8–1.2 ppm), characteristic of the polyketide backbone.

Biological Activity Profile

Mathemycin B is primarily an antifungal agent. Its activity is comparable to, though distinct from, its congener Mathemycin A.

- Primary Target:Phytophthora infestans (Potato blight pathogen).[2][3]
- Potency:
  - MIC (Minimum Inhibitory Concentration): Reported as 7.8 µg/mL against P. infestans strain JO8.[5][6]
  - MAC (Minimum Active Concentration): Reported as 62.5 mg/L (62.5 µg/mL) in broader screening panels.
  - Note: The discrepancy between MIC and MAC often reflects differences in assay endpoints (complete inhibition vs. visible reduction) or strain sensitivity.
- Spectrum: Active against Fusarium culmorum, Alternaria mali, and Botrytis cinerea.[3]

Experimental Protocol: Isolation & Purification

This workflow describes the isolation of **Mathemycin B** from fermentation broth. The protocol emphasizes the separation of the minor B component from the major A component.

Rationale for Protocol Choices

- Carbon Source Modification: Replacing starch with glucose shifts the metabolic flux, altering the A:B ratio from 80:20 to 55:45. This "metabolic engineering" step is critical for obtaining sufficient quantities of **Mathemycin B**.
- Acidic Precipitation: The initial pH adjustment to 3.5 precipitates the crude antibiotic complex, exploiting the reduced solubility of the protonated/neutral forms compared to the fermentation salts.

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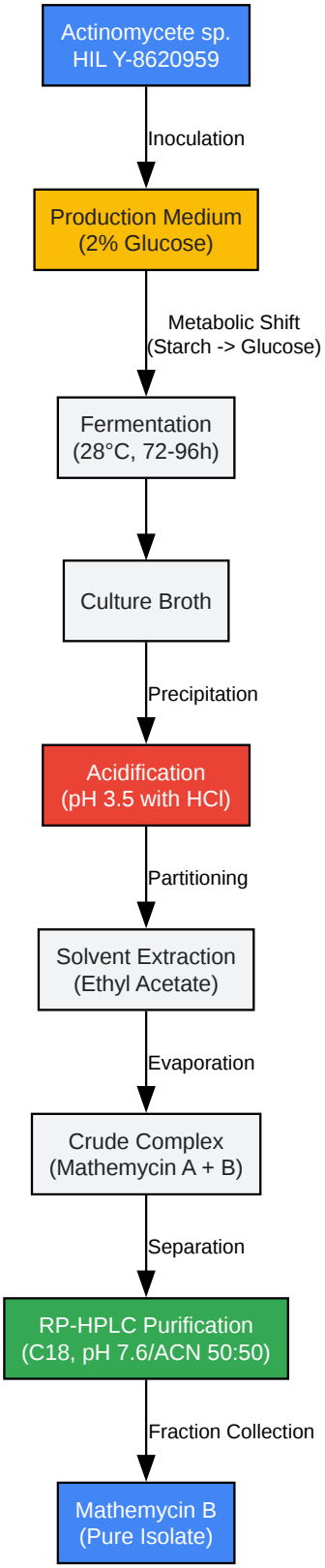
Step-by-Step Methodology

- Fermentation:
  - Cultivate Actinomycete sp.[1][2][3][4][7] HIL Y-8620959 in production medium containing 2% Glucose (instead of starch) to enhance **Mathemycin B** yield.
  - Incubate at 28°C with aeration for 72–96 hours.
- Harvest & Extraction:
  - Filter the culture broth to separate mycelium (if intracellular) or process the filtrate (if extracellular). Note: Mathemycins are typically found in the broth.
  - Adjust broth pH to 3.5 using dilute HCl.[2]
  - Extract the precipitate or the aqueous phase with Ethyl Acetate (3x volume).
  - Concentrate the organic layer in vacuo to yield the crude antibiotic complex (mixture of A and B).
- Purification (HPLC):
  - Column: ODS-Hypersil C18 (Reverse Phase), 4 mm × (30 + 100) mm, 10 µm particle size.
  - Mobile Phase: 0.05 M Phosphate Buffer (pH 7.6) : Acetonitrile (50:50 v/v).[2]
  - Flow Rate: 2.0 mL/min.
  - Detection: UV at 210 nm.[2]
  - Elution Order: **Mathemycin B** typically elutes after or distinctly from Mathemycin A depending on the gradient, but in this isocratic system, separation is achieved based on subtle hydrophobicity differences.

Visualization: Isolation Workflow

The following diagram illustrates the logical flow of the isolation process, highlighting the critical decision point (Carbon Source) that optimizes production.

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Figure 1: Optimized isolation workflow for **Mathemycin B**, highlighting the glucose-mediated metabolic shift to improve yield ratios.

References

- Mukhopadhyay, T., Nadkarni, S., Kogler, H., & Bhat, R. G. (1999).[4] **Mathemycin B**, a New Antifungal Macrolactone from Actinomycete Species HIL Y-8620959.[1][2][3][4][7][8] Journal of Natural Products, 62(6), 889–890.[8]
- Mukhopadhyay, T., et al. (1998).[4][7] Mathemycin A, a New Antifungal Macrolactone from Actinomycete sp.[3][4][7] HIL Y-8620959.[1][2][3][4][7][8] I. Fermentation, Isolation, Physico-chemical Properties and Biological Activities.[1][2][3][4][7] The Journal of Antibiotics, 51(6), 579–581.
- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 10701730, **Mathemycin B**. PubChem.
- MedChemExpress. (n.d.). **Mathemycin B** Product Information. MedChemExpress.

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- 1. pubs.acs.org [pubs.acs.org]
- 2. pubs.acs.org [pubs.acs.org]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. medchemexpress.com [medchemexpress.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. scispace.com [scispace.com]
- 8. Disclaimer / Avertissement [epe.bac-lac.gc.ca]

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